

Domiphen Bromide solubility in different solvents

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Compound of Interest						
Compound Name:	Domiphen Bromide					
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Domiphen Bromide Solubility: A Technical Guide

This in-depth technical guide provides a comprehensive overview of the solubility of **domiphen bromide** in a range of common solvents. The information is tailored for researchers, scientists, and professionals involved in drug development and formulation. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Core Solubility Data

Domiphen bromide exhibits a wide range of solubility depending on the solvent and temperature. The following table summarizes the quantitative solubility data available for **domiphen bromide** in various organic solvents and water.



Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mg/mL)	Mole Fraction (x10^-2)
Water	Not Specified	Freely soluble (100 g/100 mL) [1][2]	83[3]	-
Ethanol	25	-	-	15.69[4]
Methanol	Not Specified	Soluble[5]	-	-
Acetone	Not Specified	Soluble[1][2][6] [7]	-	-
Chloroform	Not Specified	Soluble[1][2][6] [7]	-	-
Dimethyl Sulfoxide (DMSO)	25	-	83[3]	4.51[4]
n-Propanol	25	-	-	15.72[4]
n-Butanol	25	-	-	15.67[4]
1-Pentanol	25	-	-	16.42[4]
iso-Propanol	25	-	-	10.45[4]
iso-Butanol	25	-	-	14.54[4]
tert-Butanol	25	-	-	8.66[4]
N,N- dimethylformami de (DMF)	25	-	-	4.67[4]
N,N- dimethylacetami de (DMA)	25	-	-	4.16[4]
N-methyl-2- pyrrolidone (NMP)	25	-	-	5.31[4]



Acetonitrile	25	-	-	0.99[4]
Ethyl Acetate	Not Specified	Soluble[1][2][6] [7]	-	-
Benzene	Not Specified	Very slightly soluble[1][2][6][7]	-	-

It is important to note that the solubility of **domiphen bromide** in water is significantly lower at colder temperatures[1][2].

Experimental Protocol: Gravimetric Method for Solubility Determination

The following is a detailed methodology for determining the solubility of **domiphen bromide** in various solvents using the gravimetric method, as cited in recent studies[4][8].

Materials and Equipment:

- Domiphen Bromide (analytical grade)
- Selected solvents (analytical grade)
- Double-jacketed glass container
- Water bath with temperature control
- · Magnetic stirrer and stirring bar
- Analytical balance
- Drying oven
- Thermometer

Procedure:



- Temperature Control: The double-jacketed glass container is connected to a water bath to maintain a constant and precise temperature throughout the experiment.
- Solvent Addition: A known volume of the selected solvent is added to the glass container.
- Excess Solute Addition: An excess amount of **domiphen bromide** is added to the solvent to ensure that a saturated solution is formed.
- Equilibration: The mixture is continuously stirred using a magnetic stirrer for a sufficient period to allow the solution to reach equilibrium. The required time for equilibration should be determined empirically.
- Phase Separation: Once equilibrium is reached, stirring is stopped, and the solution is left undisturbed to allow the undissolved solid to settle at the bottom of the container.
- Sample Withdrawal: A known volume of the clear supernatant (the saturated solution) is carefully withdrawn using a pre-weighed syringe.
- Weighing: The syringe containing the sample is weighed to determine the mass of the withdrawn solution.
- Drying: The sampled solution is transferred to a pre-weighed container and dried in an oven at a suitable temperature to evaporate the solvent completely, leaving behind the dissolved domiphen bromide.
- Final Weighing: The container with the dried **domiphen bromide** is weighed.
- Calculation: The solubility is calculated based on the mass of the dissolved domiphen
 bromide and the mass of the solvent in the withdrawn sample.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for determining the solubility of **domiphen bromide**.





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Caption: Gravimetric method workflow for solubility determination.

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